

Technical Guide: Physicochemical Properties of 3-(2-Hydroxy-1-naphthyl)propanenitrile

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Compound of Interest

Compound Name: 3-(2-Hydroxy-1-naphthyl)propanenitrile

Cat. No.: B076561

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **3-(2-Hydroxy-1-naphthyl)propanenitrile**, a naphthalene-based organic compound. The information herein is intended to support research and development activities by providing accurate molecular formula and weight information.

Core Compound Data

The fundamental molecular properties of **3-(2-Hydroxy-1-naphthyl)propanenitrile** have been determined and are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C13H11NO	[1] [2]
Molecular Weight	197.23 g/mol	[1]
IUPAC Name	3-(2-hydroxynaphthalen-1-yl)propanenitrile	[1]
CAS Number	14233-73-9	[2]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis or specific biological assays of **3-(2-Hydroxy-1-naphthyl)propanenitrile** are not extensively documented in publicly available literature. The characterization of this compound typically involves standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm its structure and purity^[1]. Researchers seeking to synthesize or utilize this compound would need to refer to generalized synthetic methodologies for similar naphthalene derivatives or develop specific protocols based on established organic chemistry principles.

Compound Characterization Workflow

The logical workflow for the characterization of a novel or synthesized compound like **3-(2-Hydroxy-1-naphthyl)propanenitrile** is a critical process in chemical and pharmaceutical research. The following diagram illustrates a typical workflow from synthesis to biological evaluation.

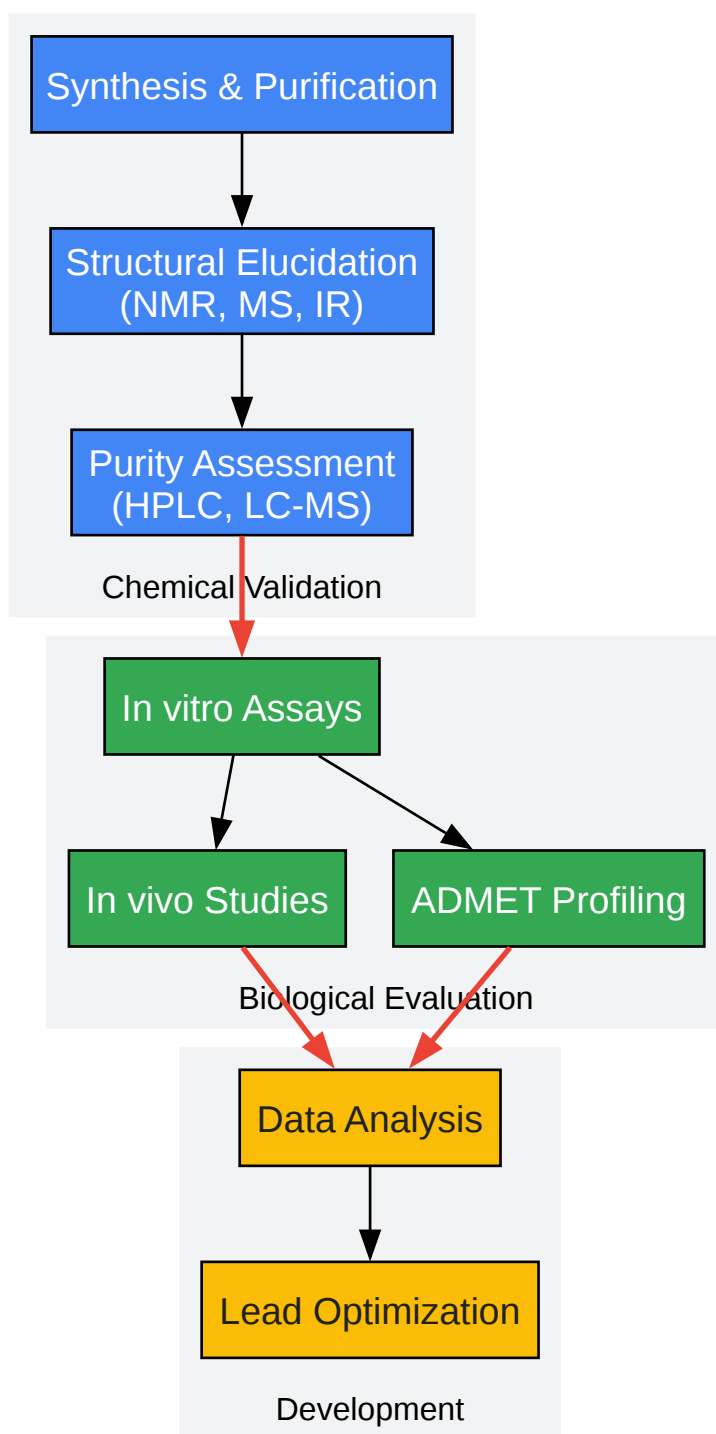


Figure 1: General Compound Characterization Workflow

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Caption: General workflow for chemical synthesis, validation, and biological evaluation.

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References

- 1. 3-(2-Hydroxy-1-naphthyl)propanenitrile | C₁₃H₁₁NO | CID 221832 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. molecularinfo.com [molecularinfo.com]
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